

# In-Depth Technical Guide to 6-Chloro-3-nitropicolinamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Chloro-3-nitropicolinamide

Cat. No.: B061469

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## Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **6-Chloro-3-nitropicolinamide**, a key intermediate in medicinal chemistry and drug discovery. The document details its molecular structure, physicochemical parameters, and available spectral data. A detailed experimental protocol for its synthesis and purification is provided. Furthermore, this guide explores the potential biological activities of related picolinamide derivatives, offering insights into possible avenues for future research and drug development applications.

## Chemical Properties and Data

**6-Chloro-3-nitropicolinamide** is a substituted pyridine derivative with the chemical formula  $C_6H_4ClN_3O_3$ . Its chemical structure features a pyridine ring substituted with a chlorine atom, a nitro group, and a carboxamide group, making it a versatile scaffold for the synthesis of more complex molecules.

Table 1: Physicochemical Properties of **6-Chloro-3-nitropicolinamide**

Property	Value	Source(s)
IUPAC Name	6-chloro-3-nitropyridine-2-carboxamide	[1]
CAS Number	171178-21-5	[2][3]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> ClN <sub>3</sub> O <sub>3</sub>	[2][3]
Molecular Weight	201.57 g/mol	[3]
Appearance	White to off-white solid (predicted)	N/A
Boiling Point	323.6 ± 42.0 °C (Predicted)	N/A
Density	1.610 ± 0.06 g/cm <sup>3</sup> (Predicted)	N/A
pKa	13.58 ± 0.50 (Predicted)	N/A
Canonical SMILES	<chem>C1=CC(=NC(=C1--INVALID-LINK--[O-])C(=O)N)Cl</chem>	[2]
InChI	InChI=1S/C6H4ClN3O3/c7-4-2-1-3(10(12)13)5(9-4)6(8)11/h1-2H,(H2,8,11)	[2]
InChIKey	SZUHUTYSEVDKJJ-UHFFFAOYSA-N	[2]

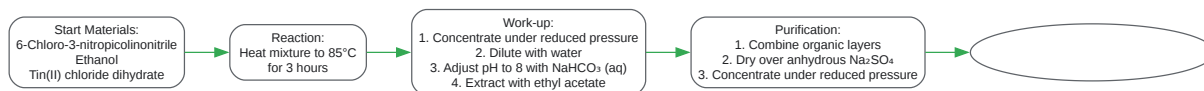
Note: Some physical properties are predicted and have not been experimentally verified in the available literature.

## Experimental Protocols

### Synthesis of 6-Chloro-3-nitropicolinamide

A common synthetic route to **6-Chloro-3-nitropicolinamide** involves the hydrolysis of the corresponding nitrile precursor.

Workflow for the Synthesis of **6-Chloro-3-nitropicolinamide**



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Caption: Synthetic workflow for **6-Chloro-3-nitropicolinamide**.

#### Detailed Methodology:

- **Reaction Setup:** In a suitable reaction vessel, a mixture of 6-chloro-3-nitropicolinonitrile (1 equivalent), tin(II) chloride dihydrate (4 equivalents), and ethanol is prepared.
- **Reaction Conditions:** The mixture is heated to 85°C and stirred for 3 hours.
- **Work-up:** Upon completion, the reaction mixture is concentrated under reduced pressure to remove the ethanol. The residue is then diluted with water. The pH of the aqueous solution is carefully adjusted to 8 by the slow addition of a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** The aqueous mixture is extracted multiple times with ethyl acetate.
- **Purification:** The organic layers are combined and dried over anhydrous sodium sulfate. The solvent is then removed under reduced pressure to yield **6-chloro-3-nitropicolinamide**.

## Analytical Characterization

While specific experimental spectra for **6-Chloro-3-nitropicolinamide** are not readily available in the public domain, several chemical suppliers indicate the availability of analytical data such as NMR, HPLC, and LC-MS upon request.<sup>[4][5]</sup> For structurally related picolinamide derivatives, detailed NMR and other spectral analyses are commonly reported in the literature.<sup>[6][7]</sup> Researchers are advised to perform their own analytical characterization upon synthesis or acquisition of the compound.

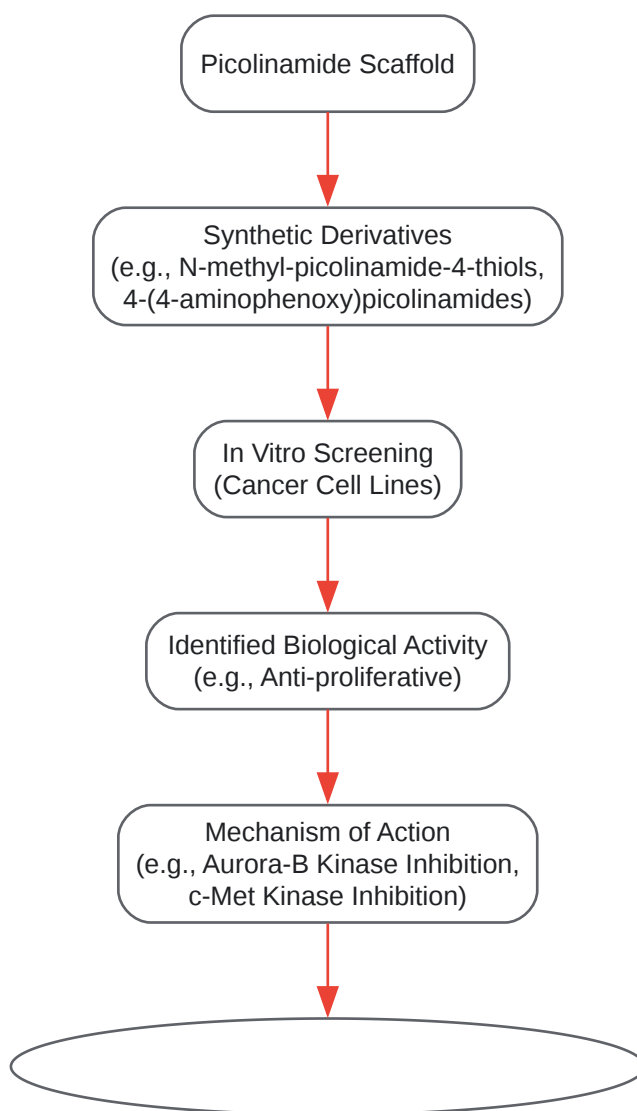
## Potential Biological Activity and Therapeutic Relevance

While no specific biological activities have been reported for **6-Chloro-3-nitropicolinamide** itself, the picolinamide scaffold is a well-established pharmacophore in drug discovery. Various derivatives have been investigated for a range of therapeutic applications.

### Anticancer Potential

Several studies have explored the anticancer properties of picolinamide derivatives. For instance, novel N-methyl-picolinamide-4-thiol derivatives have been synthesized and evaluated for their antitumor activities, with some compounds showing potent and broad-spectrum anti-proliferative effects on human cancer cell lines.[6] One promising compound from this class was found to selectively inhibit Aurora-B kinase, a key regulator of mitosis that is often overexpressed in tumors.[6] Additionally, a series of 4-(4-aminophenoxy)picolinamide derivatives have been designed and synthesized as potential antitumor agents, with some exhibiting stronger inhibitory activities against cancer cell lines than the approved drug cabozantinib.[8] These studies suggest that the picolinamide core can be a valuable starting point for the development of novel anticancer agents.

Logical Relationship of Picolinamide Derivatives in Cancer Research



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Caption: Picolinamide derivatives in anticancer drug discovery.

## Enzyme Inhibition

Picolinamide derivatives have also been investigated as inhibitors of various enzymes. A series of 6-substituted picolinamides were synthesized and found to be potent inhibitors of 11 $\beta$ -hydroxysteroid dehydrogenase type 1 (11 $\beta$ -HSD1), an enzyme implicated in metabolic diseases.[9] The optimization of a lead compound from this series resulted in a metabolically stable molecule that showed efficacy in a mouse model of diabetes.[9]

## Safety and Handling

Based on available supplier information, **6-Chloro-3-nitropicolinamide** is associated with the hazard statement H302 (Harmful if swallowed).[2] Standard laboratory safety precautions should be taken when handling this compound, including the use of personal protective equipment such as gloves, lab coat, and safety glasses. It is recommended to handle the compound in a well-ventilated area or a fume hood. For storage, it should be kept in a dark place under an inert atmosphere at 2-8°C.[2]

## Conclusion

**6-Chloro-3-nitropicolinamide** is a valuable chemical intermediate with significant potential for the development of novel therapeutic agents. While experimental data on its physicochemical properties and biological activities are limited, the established importance of the picolinamide scaffold in medicinal chemistry, particularly in the fields of oncology and metabolic diseases, underscores the potential utility of this compound. Further research is warranted to fully characterize **6-Chloro-3-nitropicolinamide** and to explore its potential applications in drug discovery and development. This technical guide serves as a foundational resource for researchers embarking on studies involving this promising molecule.

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- To cite this document: BenchChem. [In-Depth Technical Guide to 6-Chloro-3-nitropicolinamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b061469#chemical-properties-of-6-chloro-3-nitropicolinamide]

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